

Personal protective equipment for handling 14:0 DAP

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Compound of Interest

Compound Name: 14:0 DAP

Cat. No.: B10855631

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Essential Safety and Handling Guide for 14:0 DAP

This document provides immediate safety, logistical, and disposal information for handling 1,2-dimyristoyl-3-dimethylammonium-propane (**14:0 DAP**), a cationic lipid utilized in laboratory research, particularly in the formulation of lipid nanoparticles for drug delivery.

Chemical Identification and Hazards

- Chemical Name: 1,2-dimyristoyl-3-dimethylammonium-propane
- Synonyms: **14:0 DAP**, DMDAP
- CAS Number: 72719-84-7

According to available Safety Data Sheets (SDS), **14:0 DAP** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS).^[1] However, it is recommended to handle it with the usual precautionary measures for laboratory chemicals.

Personal Protective Equipment (PPE)

Adherence to proper personal protective equipment protocols is essential to ensure personnel safety during the handling of **14:0 DAP**. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side-shields or goggles	Protects against potential splashes or dust particles. Equipment should be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1]
Hand Protection	Impermeable chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact. Gloves must be inspected prior to use and proper removal technique should be followed. [1]
Respiratory Protection	Not generally required under normal use	A dust respirator may be necessary if an aerosol or dust is generated. Use in a well-ventilated area. [1]
Body Protection	Laboratory coat or other protective clothing	Minimizes the risk of skin exposure. The type of body protection should be chosen based on the concentration and amount of the substance being handled. [1]

Operational and Handling Plan

3.1. Engineering Controls

- Work in a well-ventilated area.
- If handling procedures may generate dust, use a chemical fume hood or provide appropriate exhaust ventilation.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible in the work area.

3.2. Handling Procedures

- Avoid direct contact with skin and eyes.
- Minimize the generation of dust and aerosols.
- Wash hands thoroughly after handling the material.
- Do not eat, drink, or smoke in the laboratory area where **14:0 DAP** is handled.

3.3. Storage

- Store in a tightly closed container in a dry and well-ventilated place.[\[1\]](#)
- Recommended storage temperature is -20°C.
- Keep away from incompatible materials.

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

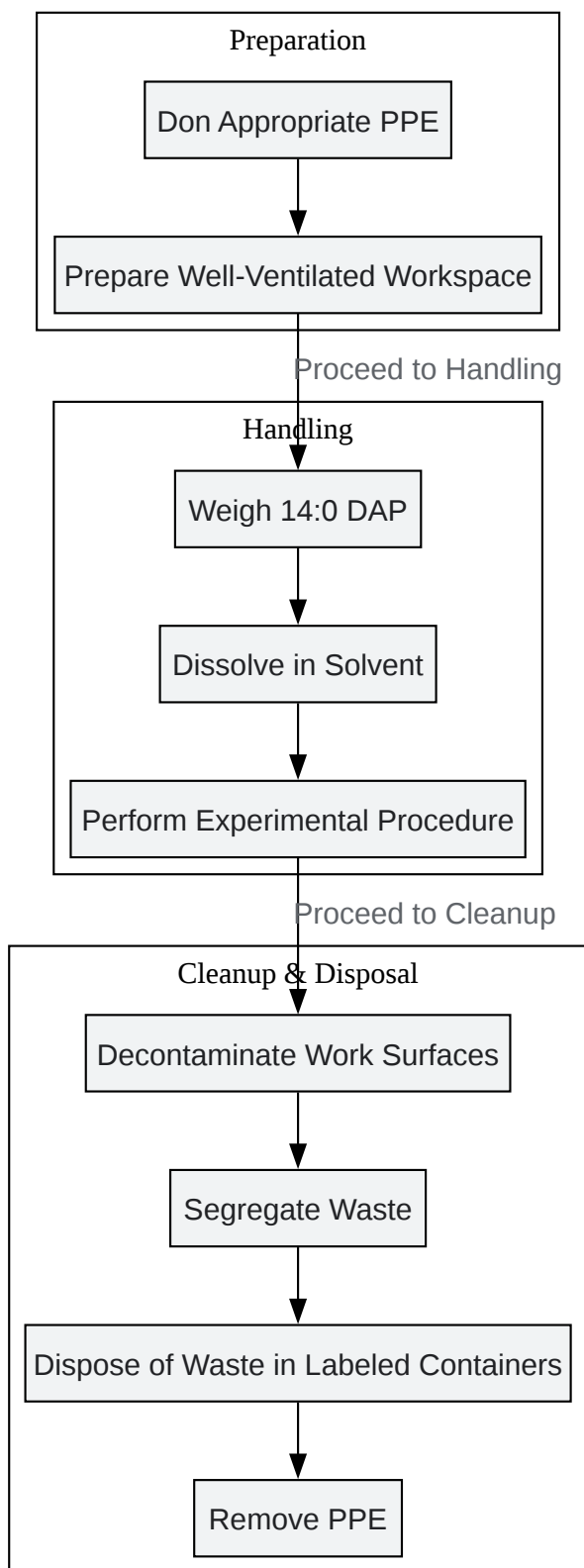
- Unused Material and Contaminated Waste: Collect in a suitable, closed container labeled for chemical waste.[\[1\]](#) Do not dispose of down the drain.[\[1\]](#)
- Contaminated PPE: Dispose of used gloves and other contaminated PPE as chemical waste in accordance with applicable laws and good laboratory practices.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If symptoms persist, seek medical attention. [1]
Skin Contact	Wash the affected area with soap and plenty of water. The product is generally not considered a skin irritant. [1]
Eye Contact	Rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention. [1]
Ingestion	Rinse mouth with water. If the person feels unwell, seek medical advice. [1]

Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for the safe handling of **14:0 DAP** in a laboratory setting.



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Caption: Workflow for Safe Handling of **14:0 DAP**.

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References

- 1. [avantiresearch.com](https://www.avantiresearch.com) [[avantiresearch.com](https://www.avantiresearch.com)]
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